

A Comparative Guide to the Properties of Cyclo[1]carbon

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon-10

Cat. No.: B1256599

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the properties of cyclo[1]carbon, a recently synthesized molecular carbon allotrope, with other relevant cyclocarbons and traditional carbon allotropes. The information is based on peer-reviewed experimental and theoretical data, with a focus on quantitative comparisons to aid in research and development applications.

Structural and Electronic Properties: A Comparative Analysis

Cyclo[1]carbon (C_{10}) is a member of the cyclocarbon family, which are ring-like molecules composed solely of sp-hybridized carbon atoms. Its properties, particularly its electronic structure, differ significantly from other known carbon allotropes like graphene and diamond, as well as other cyclocarbons.

Table 1: Comparison of Structural Properties of Cyclo[1]carbon and Other Carbon Allotropes

Property	Cyclo[1]c arbon	Cyclo[2]c arbon	Cyclo[3]c arbon	Cyclo[4]c arbon	Graphene	Diamond
Hybridization	sp	sp	sp	sp	sp ²	sp ³
Structure	Cumulenenic Ring	Cumulene-like Ring	Polyynnic Ring	Polyynnic Ring	2D Honeycomb Lattice	3D Tetrahedral Lattice
C-C Bond Length(s) (Å)	~1.30 (equal)	~1.28, ~1.33	Alternating	~1.24, ~1.38	~1.42	~1.54
Bond Length Alternation (BLA) (Å)	0[5]	0.05[6]	Significant[7]	0.14[8]	0	0

Table 2: Comparison of Electronic Properties of Cyclo[1]carbon and Other Carbon Allotropes

Property	Cyclo[1]c arbon	Cyclo[2]c arbon	Cyclo[3]c arbon	Cyclo[4]c arbon	Graphene	Diamond
Aromaticity	Doubly Aromatic[9]	Doubly Aromatic[9]	Doubly Antiaromatic[10]	Doubly Aromatic[9]	Aromatic	N/A
HOMO-LUMO Gap (eV)	~4.7[11]	~3.9[11]	~3.8[12]	~3.2[13][14]	0[13]	~5.5[14]

Experimental Protocols: On-Surface Synthesis of Cyclo[1]carbon

The synthesis of cyclo[1]carbon is achieved through a sophisticated on-surface manipulation technique using a scanning tunneling microscope (STM) and atomic force microscope (AFM). The general protocol is as follows:

1. Precursor Deposition:

- Precursor Molecule: Octachloronaphthalene ($C_{10}Cl_8$).
- Substrate: A bilayer of sodium chloride (NaCl) grown on a single-crystal Au(111) surface. The NaCl layer serves to electronically decouple the precursor molecules from the metallic substrate.
- Deposition: The $C_{10}Cl_8$ molecules are deposited onto the cold substrate (held at approximately 4.7 K) in an ultra-high vacuum (UHV) environment.

2. Tip-Induced Dehalogenation:

- Instrumentation: A low-temperature STM/AFM with a CO-functionalized tip is used.
- Procedure: The STM tip is positioned over a single $C_{10}Cl_8$ molecule. Voltage pulses are applied to induce the sequential removal of chlorine atoms. The exact voltage parameters can vary, but typically range from 1.3 V to 3.2 V for dehalogenation of similar precursors.

3. Retro-Bergman Ring Opening:

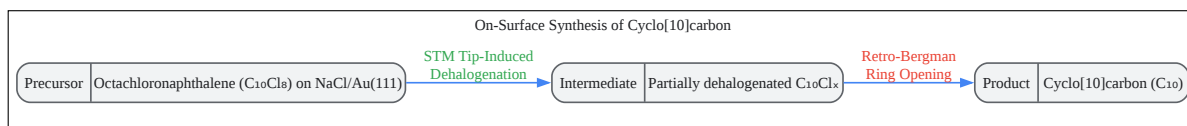
- Mechanism: After a sufficient number of chlorine atoms are removed, the strained polycyclic precursor undergoes a retro-Bergman ring-opening reaction to form the planar cyclo[1]carbon ring. This process is also induced by the STM tip.

4. Characterization:

- Instrumentation: High-resolution AFM with a CO-functionalized tip is used for structural characterization.
- Imaging Parameters: AFM images are typically acquired in constant-height mode with a bias voltage of 0 V and an oscillation amplitude of approximately 1 Å.[\[8\]](#)[\[12\]](#)

Visualizing the Synthesis Pathway

The on-surface synthesis of cyclo[1]carbon from its precursor can be visualized as a multi-step process involving the precise removal of chlorine atoms followed by a molecular rearrangement.

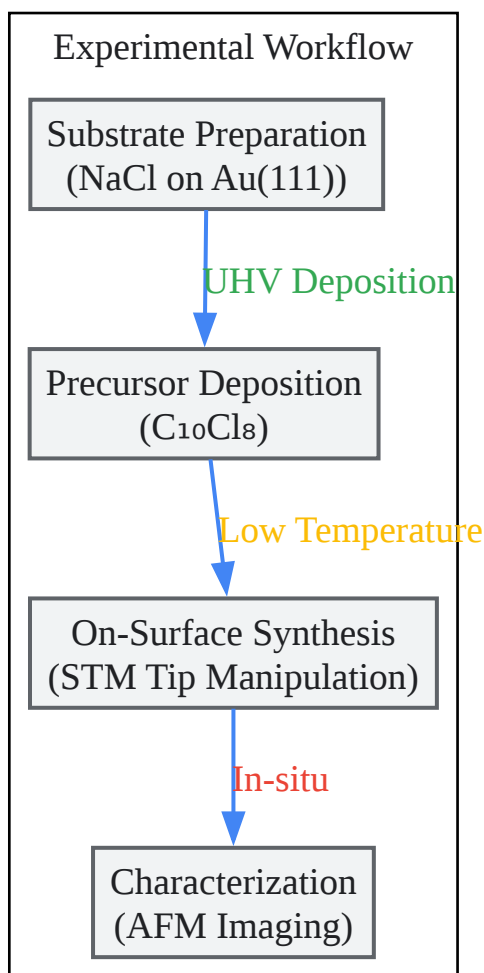


[Click to download full resolution via product page](#)

Caption: On-surface synthesis of cyclo[1]carbon.

Experimental Workflow

The overall experimental workflow for the synthesis and characterization of cyclo[1]carbon is a meticulous process carried out under ultra-high vacuum and cryogenic conditions.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for cyclo[1]carbon.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. pubs.acs.org [pubs.acs.org]

- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. On-surface synthesis of aromatic cyclo[10]carbon and cyclo[14]carbon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. chemrxiv.org [chemrxiv.org]
- 7. researchgate.net [researchgate.net]
- 8. On-surface synthesis and characterization of anti-aromatic cyclo[12]carbon and cyclo[20]carbon - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. escholarship.org [escholarship.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to the Properties of Cyclo[1]carbon]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1256599#peer-reviewed-literature-on-carbon-10-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com